

# ONO-3307: A Technical Guide to a Broad-Spectrum Serine Protease Inhibitor

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## Compound of Interest

Compound Name: ONO-3307

Cat. No.: B1662445

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This in-depth technical guide provides a comprehensive overview of **ONO-3307**, a synthetic serine protease inhibitor. The following sections detail its mechanism of action, inhibitory activity against various proteases, its role in key signaling pathways, and detailed experimental protocols for in vivo studies.

## Core Principles of ONO-3307 Action

**ONO-3307**, chemically known as 4-sulfamoylphenyl 4-guanidinobenzoate methanesulfonate, is a potent, competitive inhibitor of a range of serine proteases.<sup>[1][2]</sup> Its mechanism of action involves binding to the active site of these enzymes, thereby preventing their catalytic activity. This inhibitory effect has been demonstrated in various in vitro and in vivo models, suggesting its therapeutic potential in diseases mediated by excessive protease activity, such as thrombosis and disseminated intravascular coagulation (DIC).<sup>[1][3]</sup>

While **ONO-3307** has a broad inhibitory profile, it has been shown to inhibit the release of elastase from leukocytes stimulated by N-formyl-Met-Leu-Phe (fMLP).<sup>[1]</sup> However, specific inhibitory constants ( $K_i$  or  $IC_{50}$  values) for the direct inhibition of purified neutrophil elastase and proteinase 3 by **ONO-3307** are not readily available in the reviewed literature. Another compound from Ono Pharmaceutical, ONO-5046, has been identified as a potent inhibitor of human neutrophil elastase.<sup>[4]</sup>

## Quantitative Inhibitory Profile

The inhibitory potency of **ONO-3307** against several serine proteases has been quantified, with the inhibition constants ( $K_i$ ) presented in the table below. This data highlights the broad-spectrum nature of its inhibitory activity.

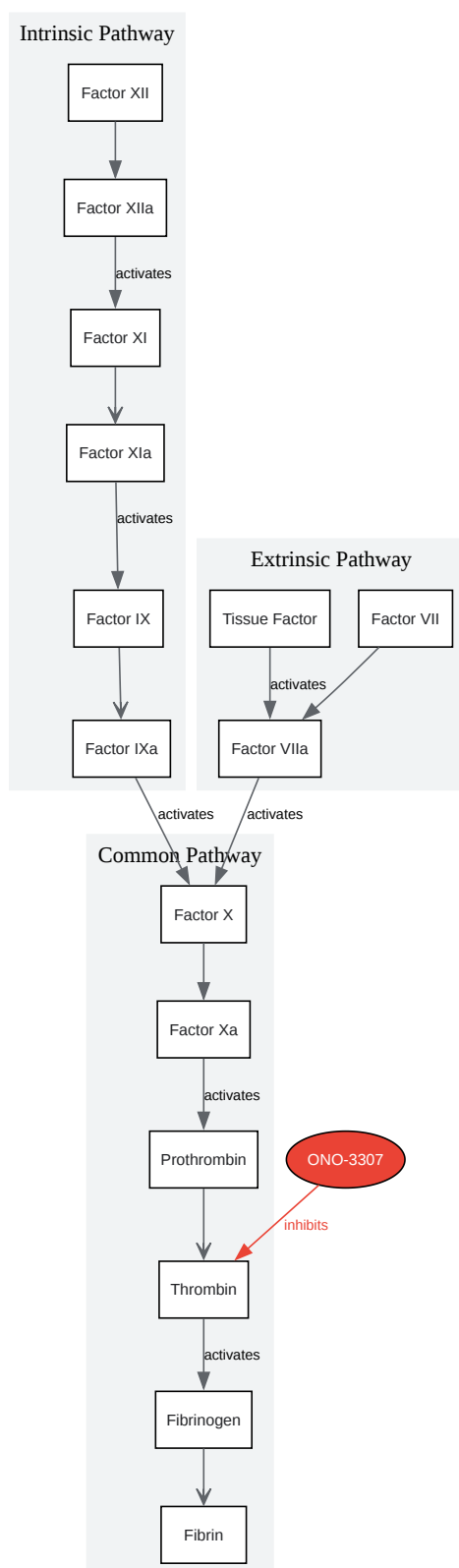
Target Protease	Inhibition Constant ( $K_i$ ) in $\mu\text{M}$
Trypsin	0.048 <sup>[1]</sup>
Thrombin	0.18 <sup>[1]</sup>
Plasma Kallikrein	0.29 <sup>[1]</sup>
Plasmin	0.31 <sup>[1]</sup>
Pancreatic Kallikrein	3.6 <sup>[1]</sup>
Chymotrypsin	47 <sup>[1]</sup>

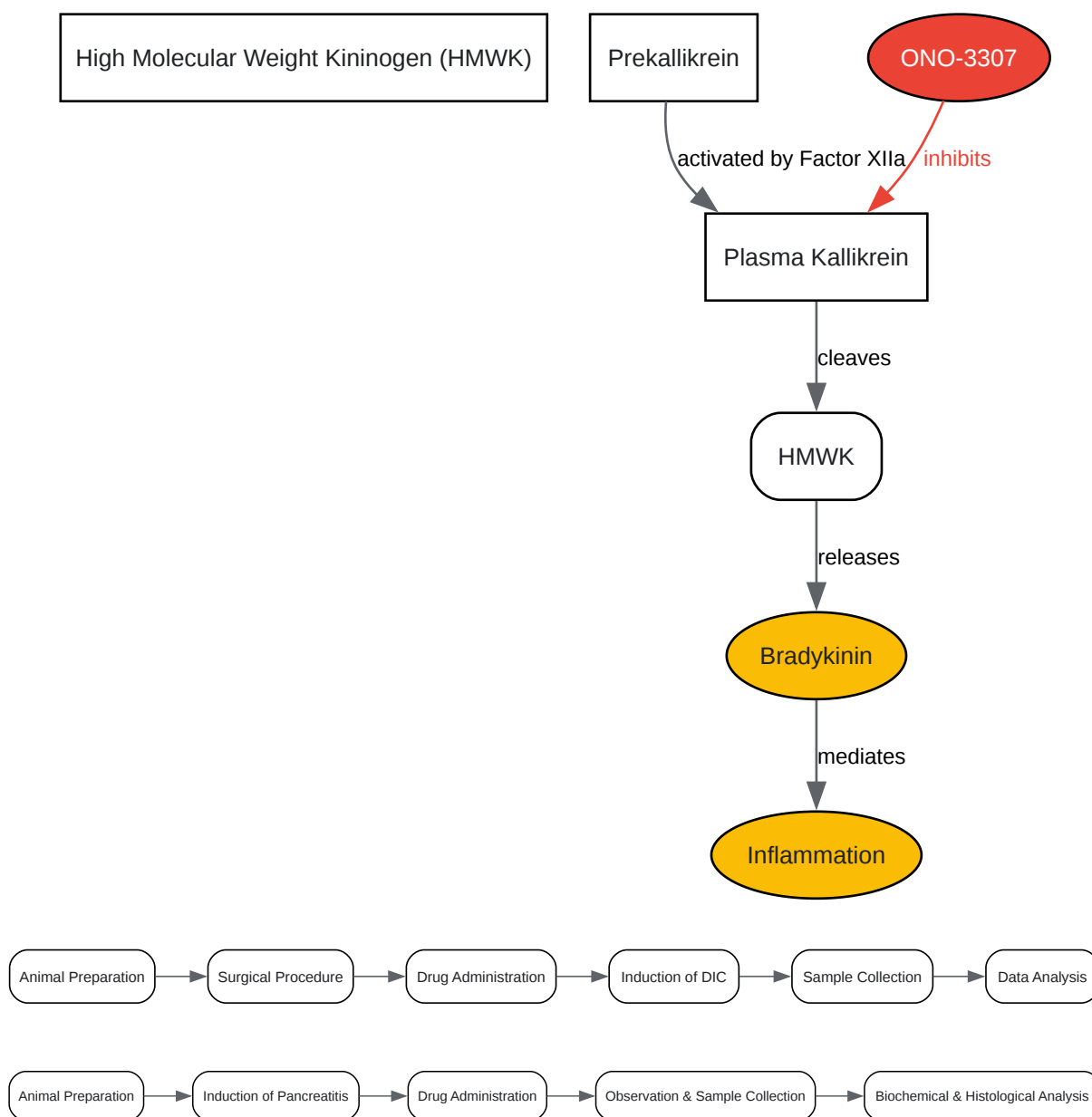
## Modulation of Key Signaling Pathways

**ONO-3307**'s therapeutic effects are largely attributed to its modulation of critical physiological cascades, including the coagulation cascade and the kallikrein-kinin system.

### The Coagulation Cascade

The coagulation cascade is a series of enzymatic reactions involving serine proteases that culminates in the formation of a fibrin clot. **ONO-3307**, by inhibiting key proteases like thrombin, can effectively attenuate this cascade, which is particularly relevant in pathological conditions such as DIC.





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